

H-Pro-NHEt.HCl proper disposal procedures

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Compound of Interest

Compound Name: **H-Pro-NHEt.HCl**

Cat. No.: **B555228**

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Proper disposal of **H-Pro-NHEt.HCl** is critical to ensure laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. The primary hazards associated with **H-Pro-NHEt.HCl** stem from its acidic and potentially reactive nature as a hydrochloride salt of an amino acid derivative.

Key Safety and Disposal Information

Before handling **H-Pro-NHEt.HCl**, it is essential to consult the Safety Data Sheet (SDS) provided by the manufacturer. In the absence of a specific SDS, the information for structurally similar compounds and its components, such as hydrochloric acid, should be considered.

Hazard Profile:

- Corrosive: As a hydrochloride salt, **H-Pro-NHEt.HCl** is acidic and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- Irritant: May cause respiratory tract irritation if inhaled.[\[2\]](#)[\[3\]](#)
- Harmful if Swallowed or Absorbed: May be harmful if ingested or absorbed through the skin.[\[3\]](#)

Personal Protective Equipment (PPE):

When handling **H-Pro-NHEt.HCl**, appropriate personal protective equipment should always be worn. This includes:

- Safety goggles or face shield
- Chemical-resistant gloves
- Lab coat or protective suit
- Dust respirator, especially when handling the solid form

Quantitative Data Summary

The following table summarizes key quantitative data for **H-Pro-NHEt.HCl** and related substances.

Property	Value	Source(s)
Molecular Weight	178.66 g/mol	[4]
Melting Point	98-100 °C	[5][6]
Appearance	White crystals	[5][6]
Hydrochloric Acid Boiling Point	> 100 °C (> 212 °F)	[1][7]
Hydrochloric Acid Density	1.2 g/cm³ at 25 °C (77 °F)	[1]

Step-by-Step Disposal Protocol

The recommended disposal procedure for **H-Pro-NHEt.HCl** involves neutralization of the acidic component followed by disposal in accordance with local, state, and federal regulations for chemical waste.

1. Small Spills (Solid):

- Carefully sweep the spilled solid material into a designated waste container using appropriate tools.
- Avoid generating dust.
- The contaminated area should then be cleaned with a suitable solvent.

2. Small Spills (Solution):

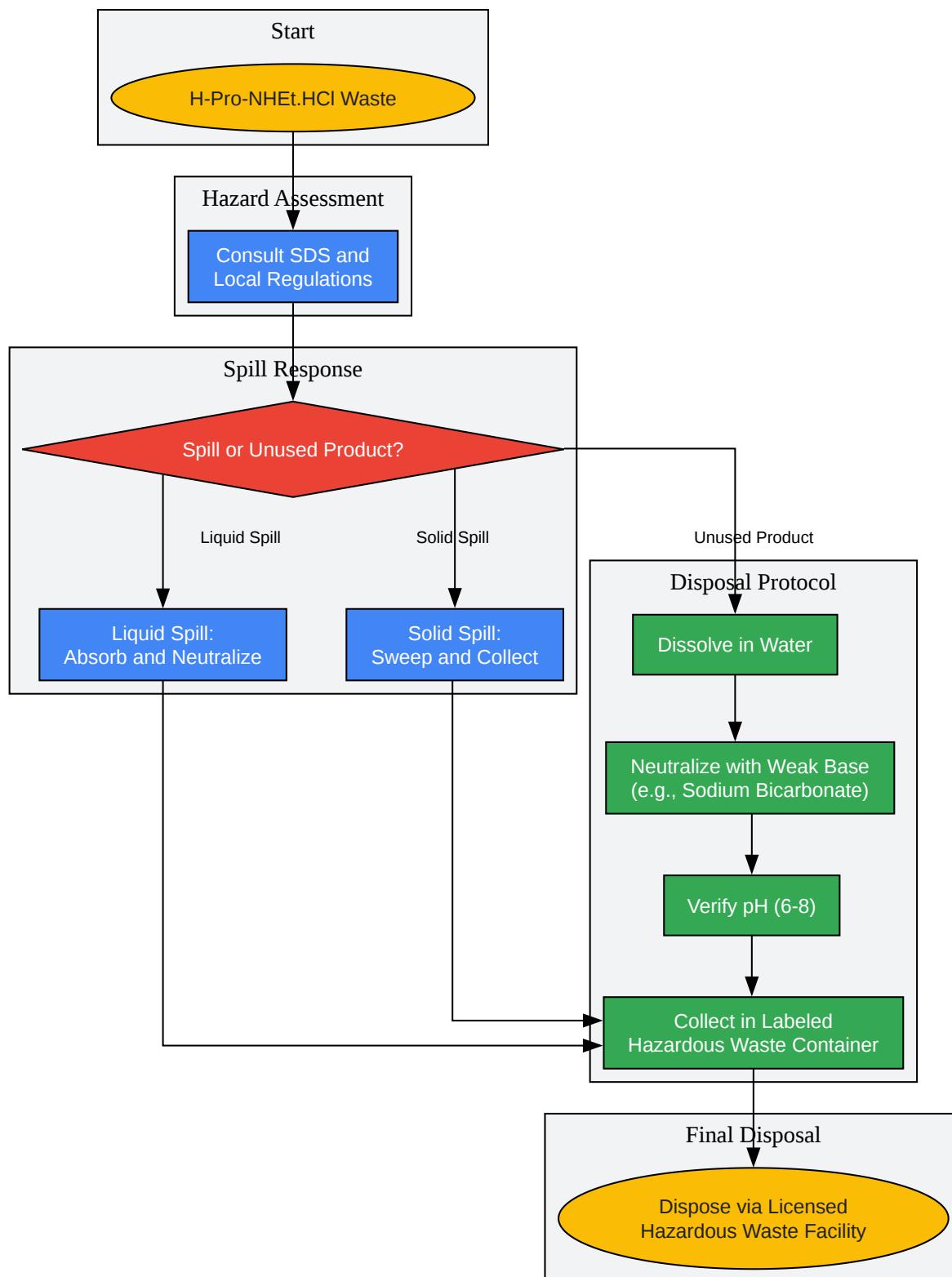
- For small liquid spills (<1 L), contain the spill using absorbent material.[7]
- Neutralize the spill with a weak base such as sodium bicarbonate or baking soda.[7][8][9]
- The neutralized mixture should be collected in a sealed, properly labeled container for hazardous waste.

3. Disposal of Unused **H-Pro-NHEt.HCl**:

- Dilution: If in solid form, dissolve the **H-Pro-NHEt.HCl** in water to a low concentration in a well-ventilated area, preferably a fume hood.
- Neutralization: Slowly add a weak base, such as a saturated solution of sodium bicarbonate, to the diluted **H-Pro-NHEt.HCl** solution.[8][9] The reaction is complete when fizzing stops.[9]
- pH Verification: Check the pH of the neutralized solution using pH paper or a pH meter to ensure it is within a safe range (typically between 6 and 8) for disposal.
- Waste Collection: The neutralized solution should be transferred to a clearly labeled, sealed container for chemical waste.
- Final Disposal: The container should be disposed of through a licensed hazardous waste disposal facility. Do not pour the neutralized solution down the drain unless permitted by local regulations.[9]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **H-Pro-NHEt.HCl**.



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